

Technical Support Center: Optimizing Reaction Conditions for Acetaldehyde-Derived Imines

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Compound of Interest

Compound Name: 1-(Ethylideneamino)ethan-1-amine

CAS No.: 95465-58-0

Cat. No.: B14340155

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Welcome to the Technical Support Center for the synthesis and optimization of acetaldehyde-derived imines. This guide is designed for researchers, scientists, and drug development professionals to navigate the common challenges encountered during the synthesis of "**1-(Ethylideneamino)ethan-1-amine**" and related structures. We will provide in-depth troubleshooting, frequently asked questions (FAQs), detailed protocols, and the underlying chemical principles to ensure the success of your experiments.

A Note on Nomenclature: Identifying Your Target Compound

The name "**1-(Ethylideneamino)ethan-1-amine**" is chemically ambiguous. The optimal reaction conditions and potential challenges will depend on the starting materials you are using. This guide will address the two most likely synthetic routes based on this name:

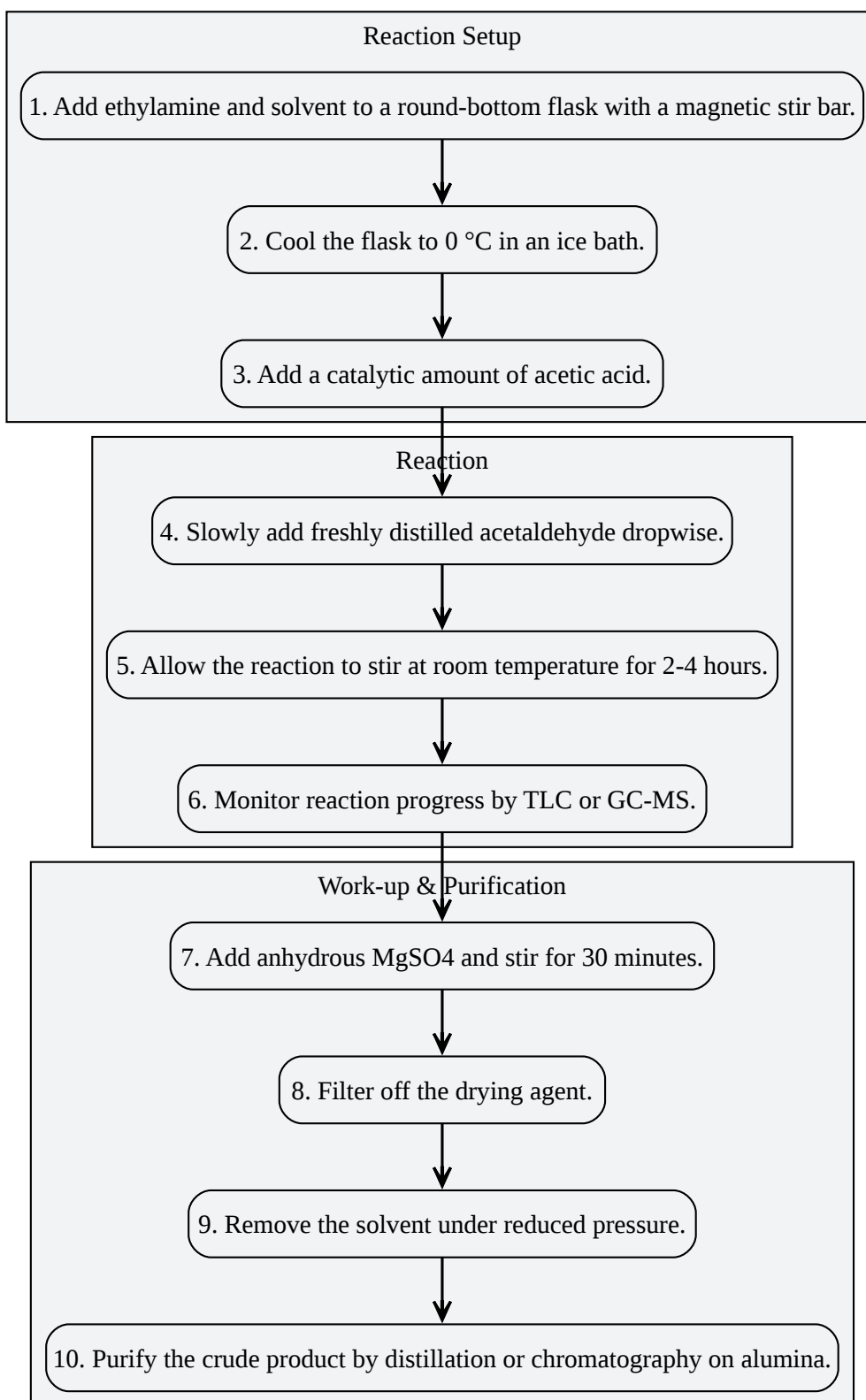
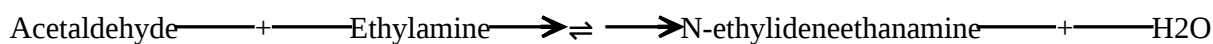
- Reaction of Acetaldehyde with Ethylamine: This reaction yields N-ethylideneethanamine.
- Reaction of Acetaldehyde with Ethylenediamine (1:1 molar ratio): This reaction is expected to primarily yield N-(2-aminoethyl)ethanimidamide.

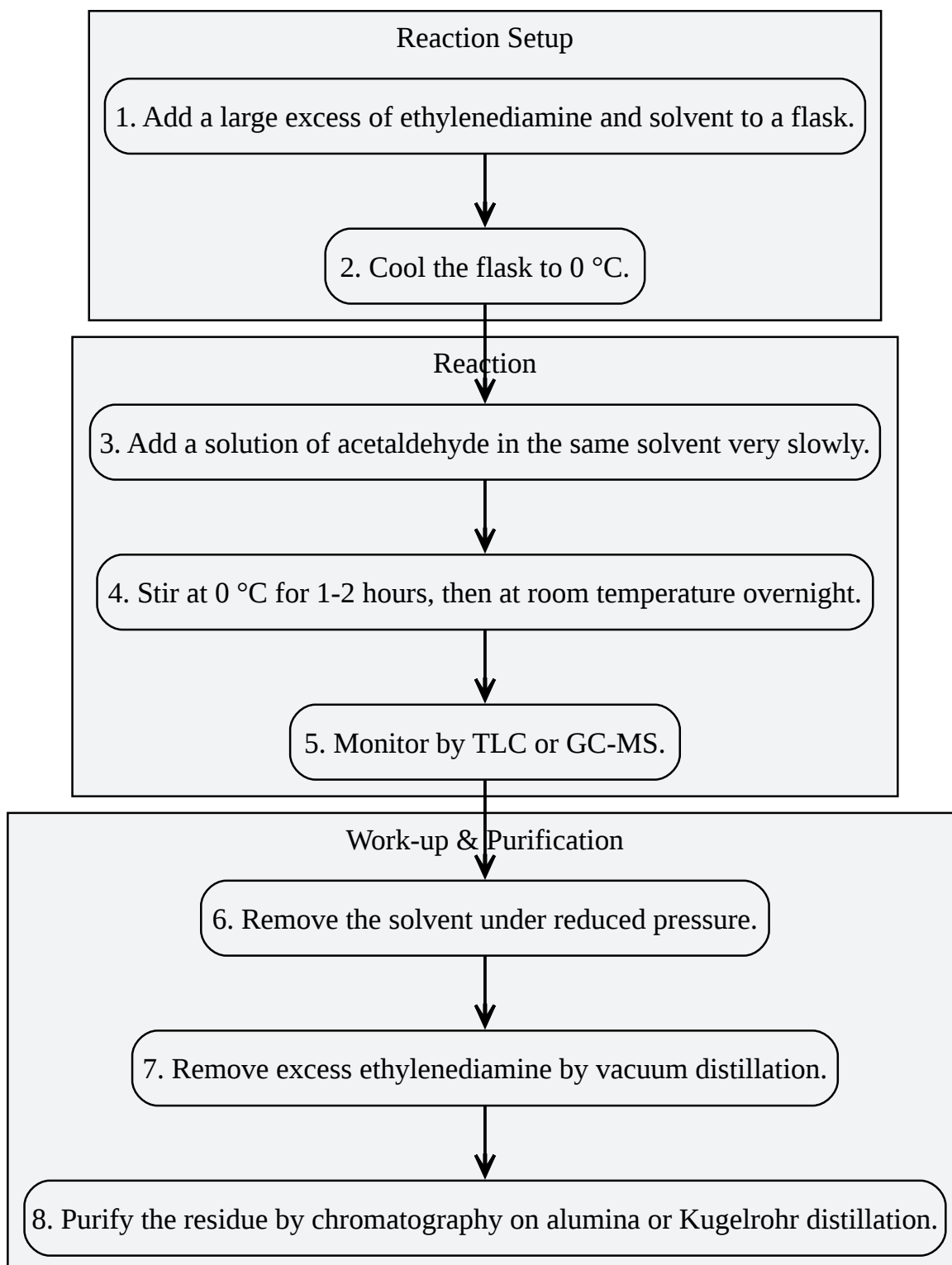
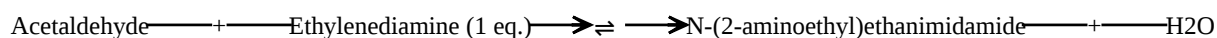
Please select the section below that corresponds to your intended synthesis.

Part 1: Synthesis of N-ethylideneethanamine from Acetaldehyde and Ethylamine

This section focuses on the condensation reaction between acetaldehyde and ethylamine.

Reaction Scheme





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